

# Application Notes and Protocols for Amprolium Hydrochloride Administration in Broiler Feed

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Amprolium Hydrochloride

Cat. No.: B1666022

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## Introduction

**Amprolium hydrochloride** is a synthetic coccidiostat widely utilized in the poultry industry for the prevention and treatment of coccidiosis in broiler chickens. Coccidiosis, caused by protozoan parasites of the genus *Eimeria*, is a significant enteric disease that impairs nutrient absorption, leading to reduced weight gain, poor feed conversion, and in severe cases, mortality. Amprolium acts as a competitive antagonist of thiamine (Vitamin B1), a crucial cofactor for the parasite's carbohydrate metabolism.<sup>[1]</sup> Its structural similarity to thiamine allows it to block thiamine transporters in *Eimeria* species, leading to thiamine deficiency and subsequent starvation of the parasite.<sup>[1][2]</sup> This document provides detailed protocols for the administration of **amprolium hydrochloride** in broiler feed, methodologies for evaluating its efficacy, and a summary of relevant quantitative data.

## Data Presentation

### Dosage and Administration of Amprolium Hydrochloride in Broiler Feed

The following table summarizes the recommended dosages for **amprolium hydrochloride** in broiler feed for the prevention and treatment of coccidiosis.

Application	Dosage in Feed (ppm)	Duration	Withdrawal Period
Prevention			
Standard	125	Continuous	0 days[3]
Severe Exposure	250	Continuous	0 days[2]
E. tenella specific	80 - 125	Continuous	0 days[2]
Treatment	240 (in drinking water)	5-7 days	0 days[4]

ppm = parts per million (mg/kg)

## Efficacy of Amprolium Hydrochloride against Eimeria tenella Infection in Broilers

The following data is from a study evaluating the efficacy of amprolium (20 mg/kg body weight) in broilers experimentally infected with Eimeria tenella.[5]

Parameter	Uninfected Control	Infected Control	Infected + Amprolium
Body Weight Gain (g)			
Day 21	850	750	830
Day 28	1500	1200	1450
Feed Intake (g)			
Day 21	1600	1450	1580
Day 28	3000	2500	2950
Lesion Score (Day 28)	0.0	3.5	1.5
Oocyst Shedding (OPG)			
Day 22	0	50,000	10,000
Day 25	0	80,000	5,000

OPG = Oocysts Per Gram of feces

## Safety Profile of Amprolium Hydrochloride in Broilers

Parameter	Value	Reference
Margin of Safety	At least 5 times the recommended dose	<a href="#">[1]</a>
Withdrawal Period (Meat)	0 days	<a href="#">[3]</a> <a href="#">[6]</a>
Side Effects	Thiamine deficiency at high doses	<a href="#">[7]</a>

## Experimental Protocols

### Anticoccidial Sensitivity Test (AST) for Amprolium Hydrochloride

This protocol outlines a standard method for evaluating the efficacy of **amprolium hydrochloride** against field isolates of *Eimeria*.

#### 1. Animals and Housing:

- Ninety, one-day-old broiler chicks are randomly assigned to six experimental groups, with three replicates per group (five birds per replicate).[\[5\]](#)
- Birds are housed in wire-floored cages to prevent reinfection from feces.[\[5\]](#)
- Feed and water are provided ad libitum.[\[5\]](#)

#### 2. Experimental Groups:

- Group 1: Uninfected, Untreated Control (UUC)
- Group 2: Infected, Untreated Control (IUC)
- Group 3: Infected, Amprolium-Treated (e.g., 125 ppm in feed)
- Group 4: Infected, Test Article 1
- Group 5: Infected, Test Article 2
- Group 6: Positive Control (another approved anticoccidial)

#### 3. Infection:

- On day 14, birds in the infected groups are orally inoculated with a standardized dose of sporulated *Eimeria* oocysts (e.g.,  $2 \times 10^4$  sporulated *E. tenella* oocysts).[\[5\]](#)
- The UUC group receives a sham inoculation of the vehicle (e.g., water).

#### 4. Treatment:

- Medicated feed is provided to the respective treatment groups from day 12 until the end of the experiment.

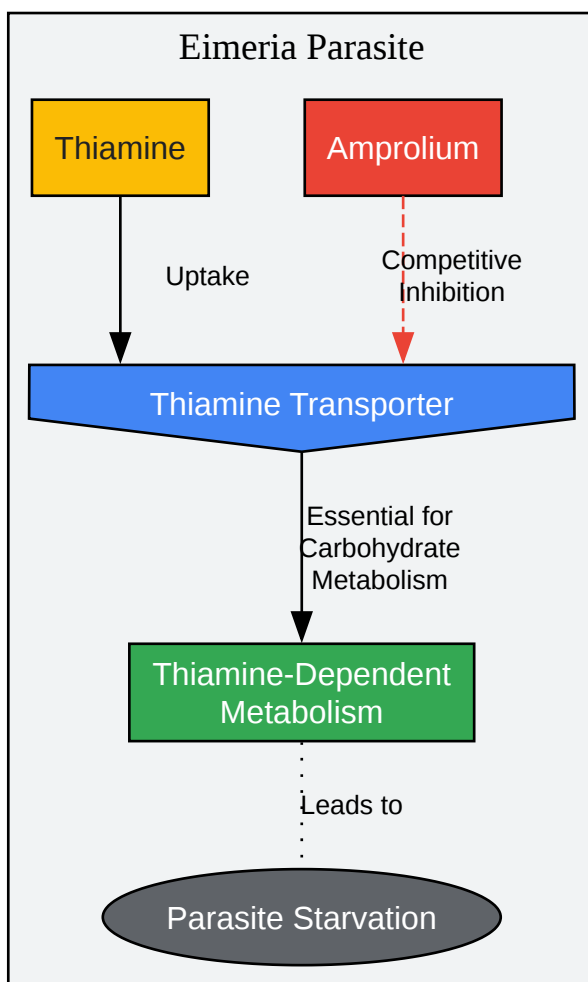
#### 5. Data Collection:

- **Performance Parameters:** Body weight gain and feed intake are recorded weekly. Feed conversion ratio (FCR) is calculated.
- **Oocyst Shedding:** Fecal samples are collected from each replicate on specific days post-infection (e.g., days 7 and 10). Oocysts per gram (OPG) of feces are determined using a McMaster chamber.
- **Lesion Scoring:** On day 28, a subset of birds from each group is euthanized, and the intestines are examined for gross lesions. Lesions are scored on a scale of 0 to 4, with 0 being normal and 4 being the most severe.
- **Histopathology:** Intestinal tissue samples are collected, fixed in 10% neutral buffered formalin, and processed for histopathological examination to assess the extent of damage to the intestinal mucosa and the presence of different parasite life stages.<sup>[5]</sup>

#### 6. Statistical Analysis:

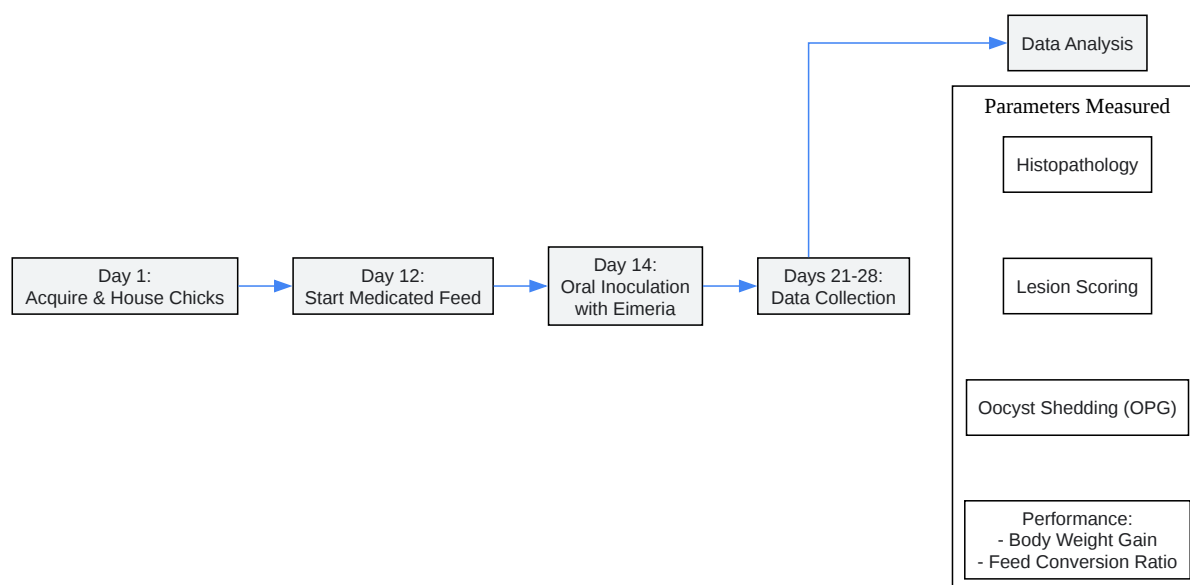
- Data are analyzed using appropriate statistical methods, such as ANOVA, to determine significant differences between treatment groups.

## Mandatory Visualizations



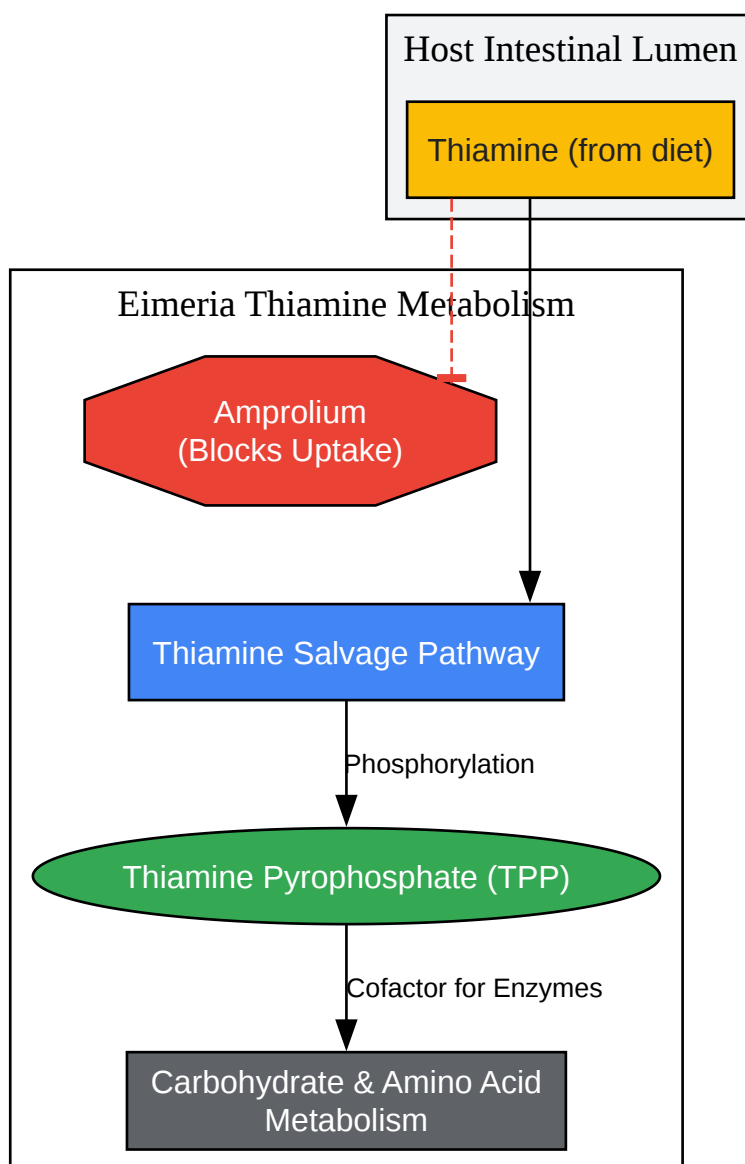
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Caption: Mechanism of action of amprolium as a thiamine antagonist in Eimeria.



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Caption: Experimental workflow for an anticoccidial sensitivity test.



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Caption: Thiamine salvage pathway in *Eimeria* and the point of inhibition by amprolium.

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Address: 3281 E Guasti Rd

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